

A Comprehensive Technical Guide to 2- Phenylbutyryl Chloride

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Compound of Interest

Compound Name: *2-Phenylbutyryl chloride*

Cat. No.: *B042943*

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For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides an in-depth look at **2-Phenylbutyryl chloride**, covering its nomenclature, physicochemical properties, synthesis, and applications.

Nomenclature: Synonyms and Alternative Names

2-Phenylbutyryl chloride is known by a variety of names in chemical literature and commercial listings. Its systematic IUPAC name is 2-phenylbutanoyl chloride. A comprehensive list of its synonyms and identifiers is provided below for clear identification and literature searching.

Name Type	Name
IUPAC Name	2-phenylbutanoyl chloride[1][2]
Common Name	2-Phenylbutyryl chloride[1][3][4]
Alternative Name	α -Phenylbutyryl chloride[3]
Alternative Name	alpha-Ethylbenzeneacetyl chloride[1][2]
Alternative Name	Benzeneacetyl chloride, α -ethyl-[2]
Alternative Name	Butyryl chloride, 2-phenyl-[1][2][4]
CAS Registry Number	36854-57-6[1][3][4]
EC Number	253-241-0[1][4]
PubChem CID	98173[1]
InChI Key	QGXMHCMPPIAYMGT-UHFFFAOYSA-N[1]

Physicochemical Properties

The physical and chemical properties of **2-Phenylbutyryl chloride** are crucial for its handling, storage, and application in experimental settings. The following table summarizes key quantitative data.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₁ ClO	[1][3]
Molecular Weight	182.65 g/mol	[2][3][4]
Appearance	Colorless to pale yellow liquid	[5]
Boiling Point	122-125 °C at 20 mmHg	[3][4][6]
Density	1.093 g/mL at 25 °C	[3][4][6]
Refractive Index (n _{20/D})	1.516	[3][4][6]
Flash Point	98 °C (208.4 °F) - closed cup	
Solubility	Reacts with water. Soluble in chloroform and hexanes.	[3][7]

Synthesis of 2-Phenylbutyryl Chloride: An Experimental Protocol

2-Phenylbutyryl chloride is typically synthesized from its corresponding carboxylic acid, 2-phenylbutyric acid, through the action of a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride ((COCl)₂).^[8] The following is a generalized experimental protocol for its preparation.

Objective: To synthesize **2-Phenylbutyryl chloride** from 2-phenylbutyric acid.

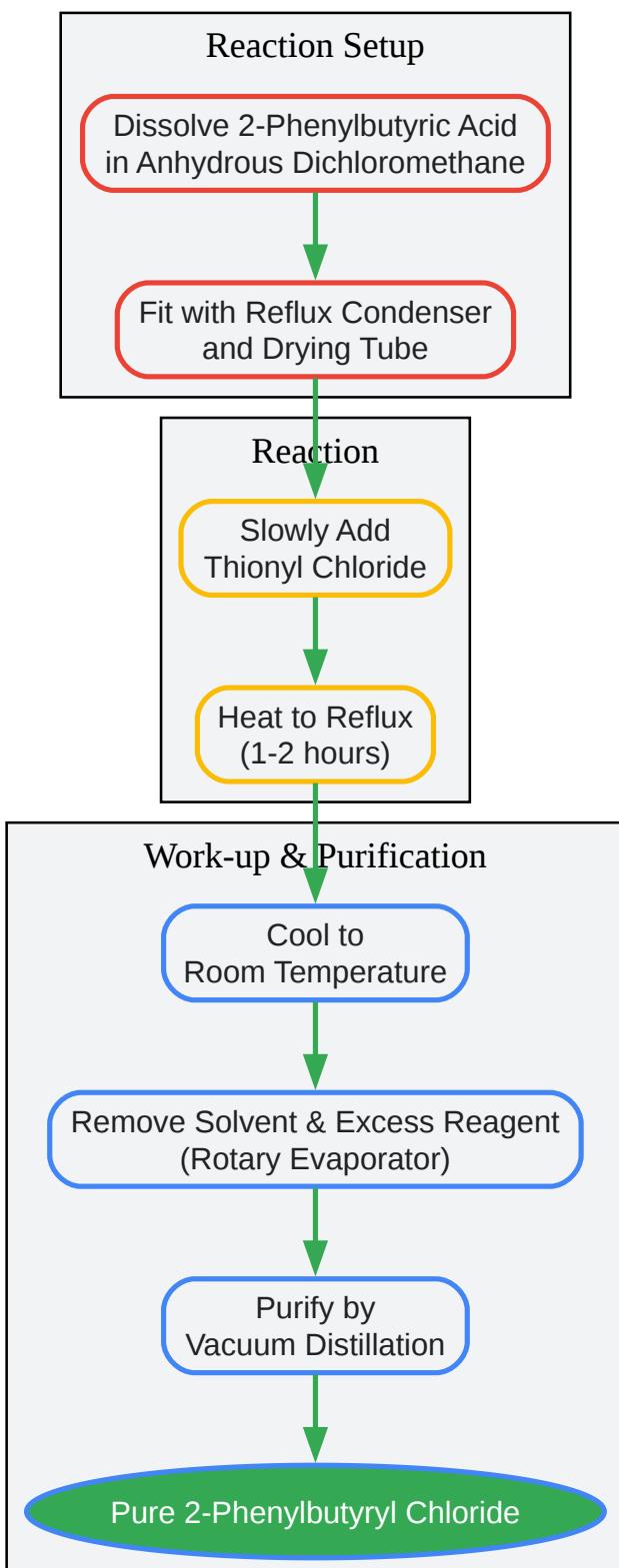
Materials:

- 2-Phenylbutyric acid
- Thionyl chloride (or oxalyl chloride)
- Anhydrous dichloromethane (or another suitable inert solvent)
- Magnetic stirrer and stir bar
- Round-bottom flask

- Reflux condenser with a drying tube (e.g., filled with CaCl_2)
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

Methodology:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar, dissolve 2-phenylbutyric acid in anhydrous dichloromethane. The flask is then fitted with a reflux condenser protected by a drying tube to prevent the ingress of atmospheric moisture.
- **Addition of Chlorinating Agent:** Slowly add an excess of thionyl chloride (typically 1.5 to 2 equivalents) to the stirred solution at room temperature. The addition should be performed in a well-ventilated fume hood due to the evolution of HCl and SO_2 gases.
- **Reaction:** After the addition is complete, gently heat the reaction mixture to reflux (approximately 40 °C for dichloromethane) and maintain it for 1-2 hours. The progress of the reaction can be monitored by the cessation of gas evolution.
- **Work-up:** Once the reaction is complete, allow the mixture to cool to room temperature. The excess thionyl chloride and the solvent are removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude **2-Phenylbutyryl chloride** is then purified by vacuum distillation to yield the final product as a colorless to pale yellow liquid.



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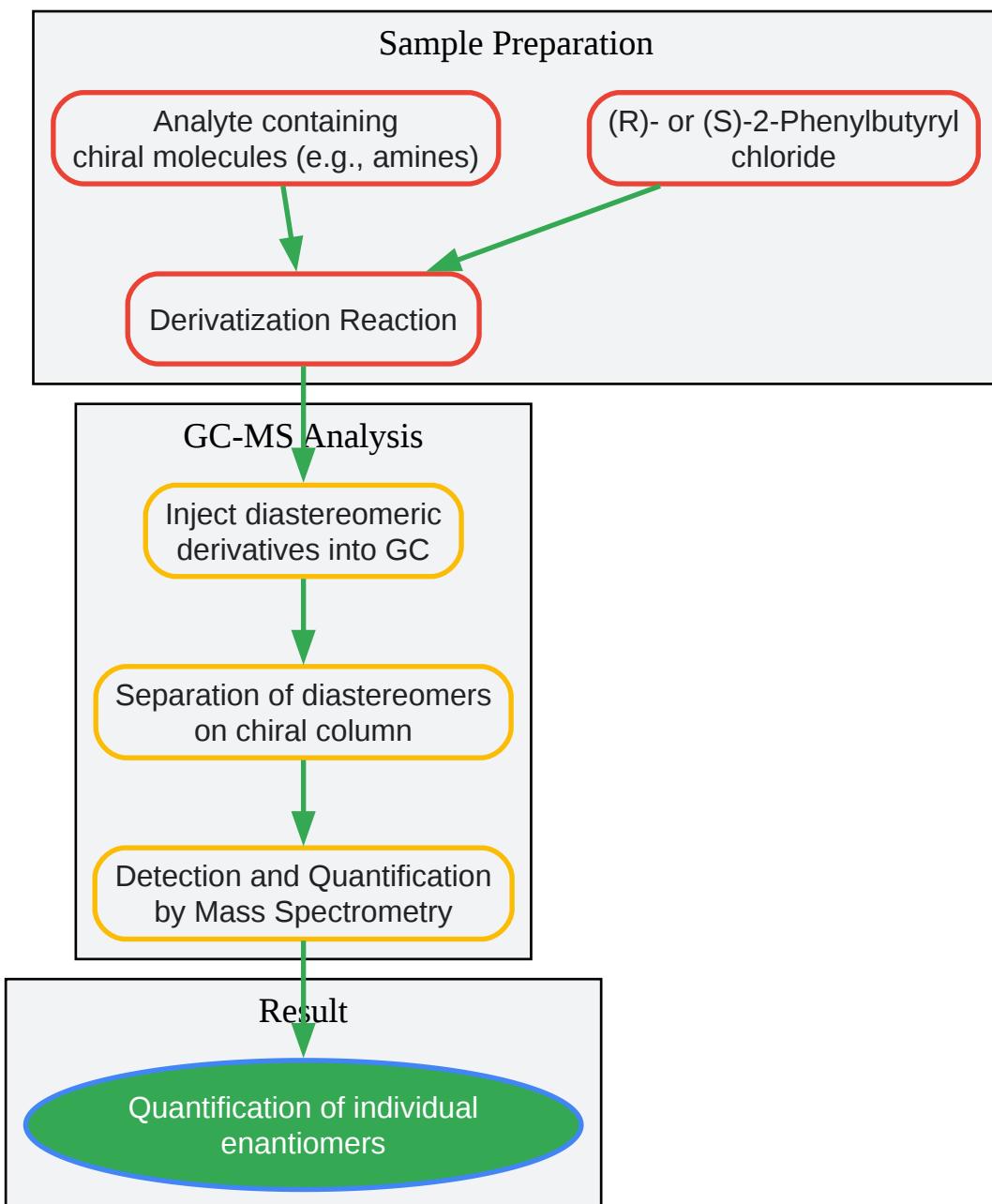
*Synthesis workflow for **2-Phenylbutyryl chloride**.*

Applications in Research and Development

2-Phenylbutyryl chloride is a valuable reagent in organic synthesis and analytical chemistry. Its primary applications include:

- Intermediate in Pharmaceutical Synthesis: It serves as a building block for the synthesis of various pharmaceutical compounds.[9]
- Chiral Derivatizing Agent: The chiral versions of **2-phenylbutyryl chloride**, (R)-(-)- and (S)-(+)-**2-phenylbutyryl chloride**, are used as derivatizing agents in gas chromatography-mass spectrometry (GC-MS) for the separation and quantification of enantiomers of various compounds, including amino acids and neurotransmitters like dopamine and salsolinol.[3][8]

The following diagram illustrates the general workflow for using **2-Phenylbutyryl chloride** as a chiral derivatizing agent in GC-MS analysis.



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*Workflow for chiral derivatization using **2-Phenylbutyryl chloride**.*

Safety and Handling

2-Phenylbutyryl chloride is a corrosive substance that causes severe skin burns and eye damage.^[1] It is also moisture-sensitive.^{[3][4]} Therefore, appropriate personal protective

equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Conclusion

2-Phenylbutyryl chloride is a versatile chemical reagent with significant applications in both synthetic and analytical chemistry. A comprehensive understanding of its properties, synthesis, and safe handling is essential for its effective and safe utilization in a research and development setting. This guide provides the foundational knowledge required for professionals working with this important compound.

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